

Best practices for long-term storage of Visomitin compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Visomitin*

Cat. No.: *B104347*

[Get Quote](#)

Technical Support Center: Visomitin (SkQ1) Compounds

This guide provides best practices, troubleshooting advice, and frequently asked questions regarding the long-term storage and handling of **Visomitin** and its active ingredient, SkQ1 (Plastoquinonyl-decyl-triphenylphosphonium bromide), for research and development applications.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Visomitin**® eye drops?

For unopened **Visomitin**® eye drops, the recommended storage condition is refrigeration at a temperature of 2°C to 8°C (35.6°F to 46.4°F).[1][2] The product must be kept in a dark place as the active ingredient, SkQ1, is highly sensitive to light.[1] After the bottle is opened, it should continue to be stored under the same conditions (refrigerated and in the dark) and must be used within one month.[1][2]

Q2: What are the recommended long-term storage conditions for research-grade SkQ1 compounds (e.g., powder or in-solvent)?

Research-grade SkQ1, whether in powder form or dissolved in a solvent like DMSO, requires more stringent conditions for long-term stability. The general recommendations are as follows:

- Powder: Store at -20°C for up to 3 years.[3]
- In Solvent: Store at -80°C for up to 1 year.[3][4] For shorter periods, storage at -20°C for up to 1 month is also acceptable.[4][5] It is crucial to store solutions under nitrogen and away from moisture.[5]

Q3: How critical are temperature and light exposure for SkQ1 stability?

Both temperature and light are critical factors. The active molecule, SkQ1, is very sensitive to light, and exposure can lead to degradation.[1] While the formulated eye drops can withstand room temperature for up to two weeks without a loss of potency, consistent refrigeration is required for long-term stability.[6] For research stock solutions, adherence to sub-zero temperatures (-20°C or -80°C) is essential to prevent degradation over time.[3][4]

Q4: How should I handle stock solutions of SkQ1 to ensure stability?

To maintain the integrity of SkQ1 stock solutions, it is highly recommended to aliquot the solution into smaller, single-use volumes after preparation.[4] This practice prevents repeated freeze-thaw cycles, which can degrade the compound.[4] When preparing solutions with DMSO, ensure the DMSO is fresh, as moisture-absorbing DMSO can reduce the solubility of SkQ1.[4] For in vivo experiments, it is best to prepare the working solution freshly on the day of use.[5]

Q5: What are the potential signs of **Visomitin**/SkQ1 degradation?

Visual signs for the eye drop formulation may include a change in color from its typical colorless or slightly colored appearance.[2] For research compounds, degradation is primarily chemical and may not be visible. The primary consequence of degradation is a loss of antioxidant activity, which would manifest as reduced efficacy or inconsistency in experimental results. The most reliable way to detect degradation is through analytical methods like HPLC to assess purity and concentration.

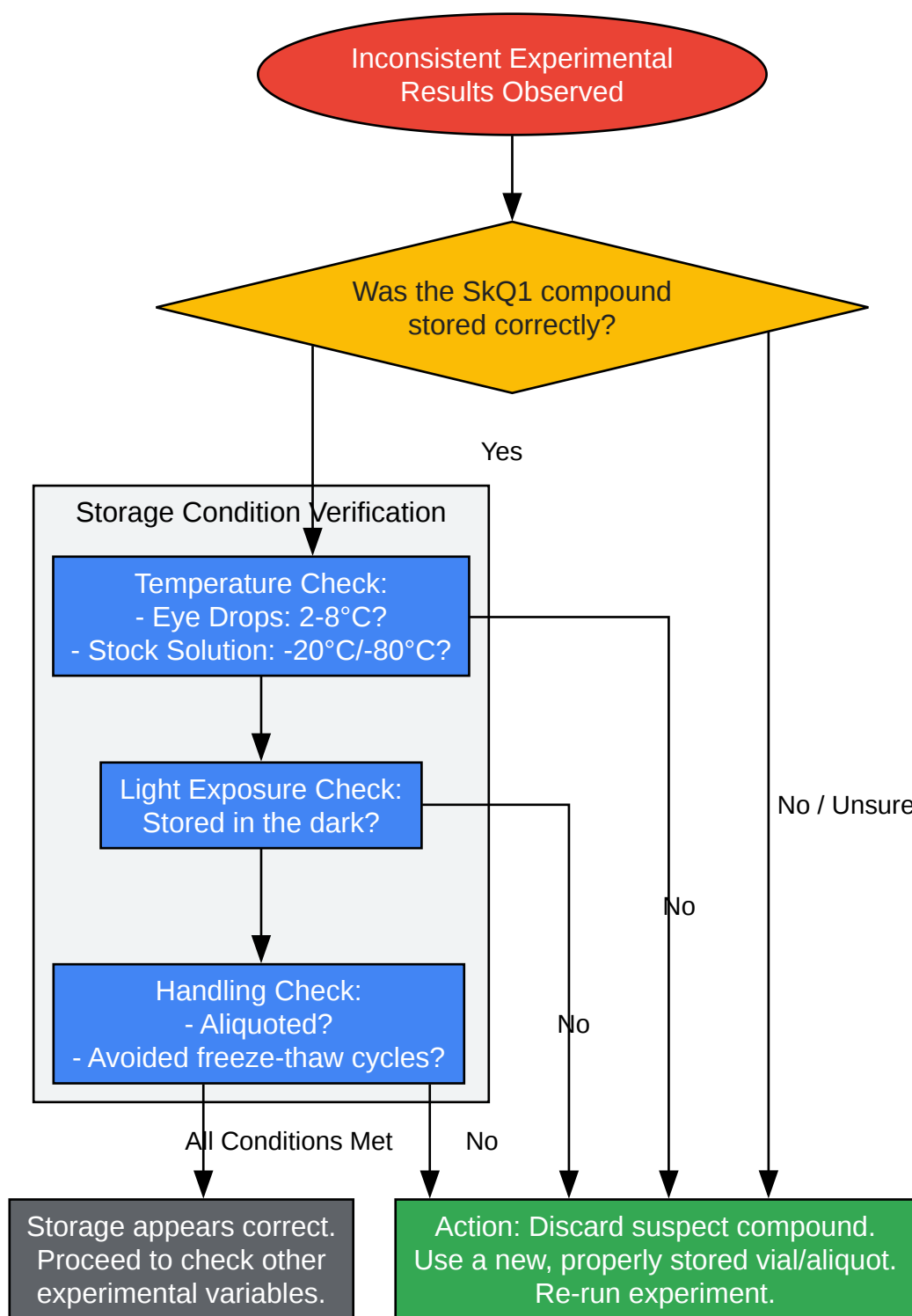
Data Presentation: Storage Condition Summary

The following table summarizes the recommended storage conditions for different forms of SkQ1.

Compound Form	Temperature	Duration	Light/Atmosphere Conditions	Key Handling Notes
Visomitin® Eye Drops (Unopened)	2°C to 8°C	Up to 2 years (shelf life)[2]	Store in a dark place.[1][2]	Do not freeze.
Visomitin® Eye Drops (Opened)	2°C to 8°C	Up to 1 month[1][2]	Store in a dark place.[1]	Close the bottle after each use.[1]
SkQ1 Research Powder	-20°C	Up to 3 years[3]	Protect from light and moisture.	N/A
SkQ1 Stock Solution (e.g., in DMSO)	-80°C	Up to 1 year[3][4]	Store under nitrogen, away from moisture.[5]	Aliquot to avoid repeated freeze-thaw cycles.[4]
SkQ1 Stock Solution (e.g., in DMSO)	-20°C	Up to 1 month[4][5]	Store under nitrogen, away from moisture.[5]	Suitable for short-term storage only.

Troubleshooting Guide

If you encounter inconsistent or unexpected results in your experiments, improper compound storage may be a contributing factor.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for storage-related issues.

Experimental Protocols & Visualizations

Protocol 1: Stability Assessment via High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general method for assessing the stability of SkQ1 in solution by measuring its concentration over time. Stability is confirmed if the concentration remains above 90% of its initial value.^[7]

Objective: To quantify the concentration of SkQ1 in a stored solution to detect degradation.

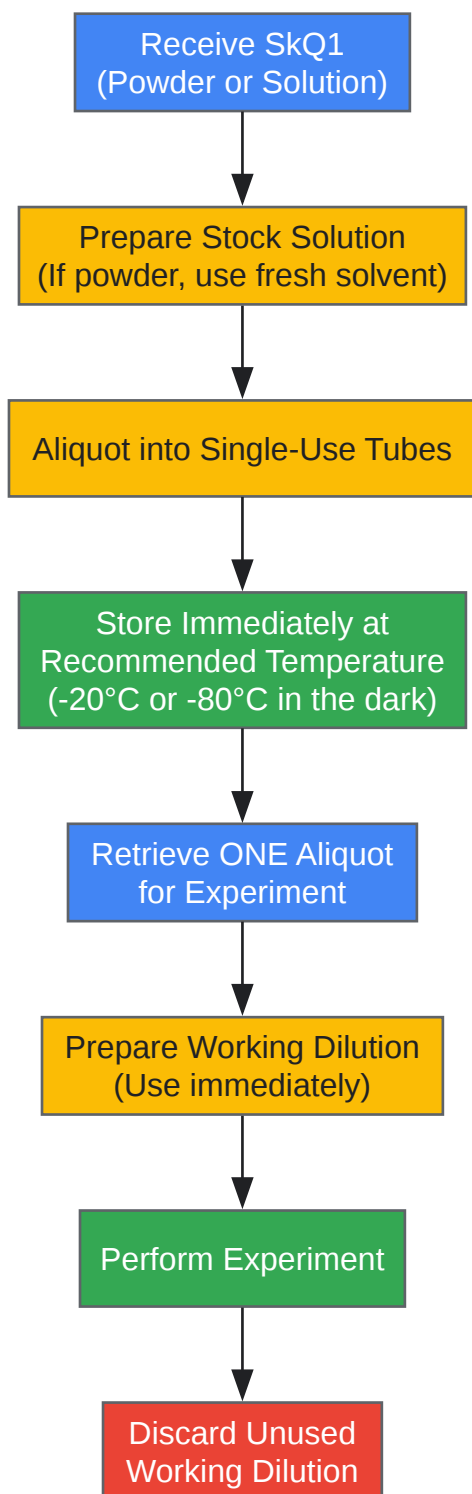
Methodology:

- **Standard Preparation:** Prepare a calibration curve using a fresh, high-purity SkQ1 standard of known concentration.
- **Sample Preparation:** At specified time points (e.g., Day 0, 7, 15, 30), retrieve a stored aliquot of the SkQ1 solution. Dilute it to fall within the range of the calibration curve using the mobile phase.
- **Chromatographic Conditions (Representative):**
 - **Column:** C18 reverse-phase column (e.g., 5 μ m, 150 x 3 mm).^[7]
 - **Mobile Phase:** A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile). The exact ratio should be optimized to achieve good peak separation.
 - **Flow Rate:** Approximately 1.0 mL/min.
 - **Detection:** UV-Vis or Photodiode Array (PDA) detector. The wavelength should be set to the absorbance maximum of SkQ1.
 - **Injection Volume:** 10-20 μ L.
- **Data Analysis:**
 - Integrate the peak area corresponding to SkQ1 in both the standards and the samples.
 - Use the calibration curve to determine the concentration of SkQ1 in the test samples.

- Calculate the percentage of the initial concentration remaining at each time point. A value >90% typically indicates stability.[\[7\]](#)

Logical Workflow for Compound Handling

The following diagram illustrates the best-practice workflow from receiving the compound to its use in experiments.

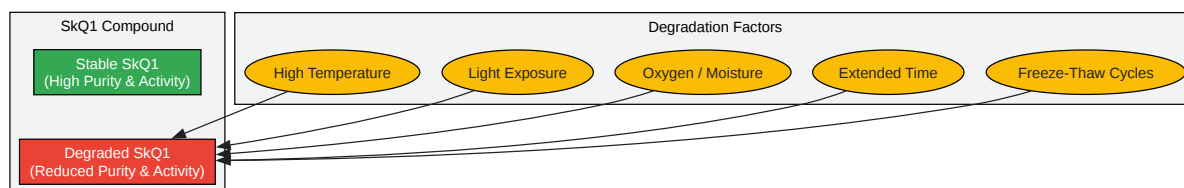


[Click to download full resolution via product page](#)

Caption: Recommended experimental workflow for SkQ1 handling.

Factors Influencing SkQ1 Stability

The stability of SkQ1 is a function of several environmental factors that can promote its degradation, primarily through oxidation.



[Click to download full resolution via product page](#)

Caption: Key environmental factors affecting SkQ1 stability.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. VISOMITIN® Eye drops - regenerating antioxidant Skulachev Ion SkQ1 [e-peptide.com]
- 2. Buy VISOMITIN ® (SkQ1 / Skulachev Ions) - CosmicNootropic [cosmicnootropic.com]
- 3. Visomitin | Reactive Oxygen Species | TargetMol [targetmol.com]
- 4. selleckchem.com [selleckchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. rupharma.com [rupharma.com]
- 7. Preparation and Stability of Voriconazole Eye Drop Solution - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Best practices for long-term storage of Visomitin compounds]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b104347#best-practices-for-long-term-storage-of-visomitin-compounds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com